

An In-Depth Technical Guide to 1-(Piperidin-4-ylmethyl)pyrrolidin-2-one

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Compound of Interest

Compound Name: 1-(Piperidin-4-ylmethyl)pyrrolidin-2-one

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one**, a heterocyclic compound of interest in contemporary medicinal chemistry. This document delves into its chemical identity, physicochemical properties, synthesis methodologies, and its emerging role as a versatile building block in the design and development of novel therapeutic agents. Emphasis is placed on the practical application of this molecule, with detailed experimental protocols and analytical methodologies to ensure scientific rigor and reproducibility. The insights provided herein are intended to empower researchers and drug development professionals in their pursuit of innovative molecular entities.

Introduction: The Strategic Importance of the Piperidine-Pyrrolidinone Scaffold

The convergence of piperidine and pyrrolidinone moieties within a single molecular framework, as seen in **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one**, presents a compelling scaffold for drug discovery. Both piperidine and pyrrolidinone rings are prevalent in a wide array of natural products and synthetic pharmaceuticals, valued for their favorable pharmacokinetic properties and their ability to engage with a diverse range of biological targets. The piperidine ring, a

saturated heterocycle, is a common feature in drugs targeting the central nervous system, as well as in antiviral, anticancer, and anti-inflammatory agents. The pyrrolidinone core, a five-membered lactam, is also a key pharmacophore found in numerous biologically active compounds. The combination of these two privileged structures in **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one** offers a unique three-dimensional architecture that can be strategically exploited for the development of next-generation therapeutics. This guide will explore the fundamental characteristics and applications of this promising chemical entity.

Compound Identification and Physicochemical Properties

A precise understanding of the fundamental properties of **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one** is paramount for its effective utilization in research and development.

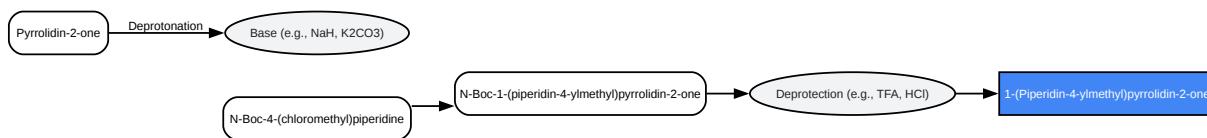
Property	Value	Source
CAS Number	139726-90-2	[1]
Molecular Formula	C ₁₀ H ₁₈ N ₂ O	[1]
Molecular Weight	182.27 g/mol	[1]
IUPAC Name	1-((piperidin-4-yl)methyl)pyrrolidin-2-one	[1]
Synonyms	1-(4-Piperidinylmethyl)-2-pyrrolidinone	[1]
Physical Form	Solid	[1]
Storage Temperature	-20°C	[1]

Synthesis and Derivatization Strategies

The synthesis of **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one** and its derivatives is a critical aspect of its application in drug discovery. While this compound is commercially available, understanding its synthesis provides the foundation for creating novel analogs. Often utilized as an intermediate, its synthesis can be inferred from procedures for more complex molecules where it serves as a starting material.

General Synthetic Approach

A common strategy for the synthesis of N-substituted pyrrolidinones involves the alkylation of the pyrrolidinone nitrogen. In the case of **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one**, this would typically involve the reaction of a suitably protected 4-(halomethyl)piperidine or 4-(tosyloxymethyl)piperidine with the sodium or potassium salt of pyrrolidin-2-one.



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A generalized synthetic workflow for **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one**.

Experimental Protocol: Synthesis of a Derivative

The following protocol is adapted from the synthesis of a more complex molecule where **1-[(4-piperidinyl)methyl]-2-pyrrolidinone hydrochloride** serves as a key intermediate, illustrating a common derivatization pathway.^[2]

Objective: To synthesize **1-[[1-[2-(Trifluoromethyl)-4-pyrimidinyl]-4-piperidinyl]methyl]-2-pyrrolidinone** from **1-[(4-piperidinyl)methyl]-2-pyrrolidinone hydrochloride**.

Materials:

- **1-[(4-piperidinyl)methyl]-2-pyrrolidinone hydrochloride**
- Sodium carbonate (Na_2CO_3)
- Methanol (MeOH)
- Acetonitrile (MeCN)
- 4-chloro-2-(trifluoromethyl)pyrimidine

- Hexane
- Silica gel for column chromatography
- Methanol/ethyl acetate mixture (5%)

Procedure:

- A mixture of 1-[(4-piperidinyl)methyl]-2-pyrrolidinone hydrochloride (0.1 mole) and sodium carbonate (0.25 mole) in methanol (150 mL) is refluxed for one hour.[2]
- The methanol is then removed in vacuo.[2]
- Acetonitrile (150 mL) is added to the residue.[2]
- The mixture is cooled and stirred while 4-chloro-2-(trifluoromethyl)pyrimidine (0.2 mole) is added.[2]
- The mixture is stirred at room temperature for 18 hours.[2]
- The reaction mixture is filtered, and the filtrate is concentrated in vacuo to yield a thick residue.[2]
- The residue is solidified by washing with hexane (100 mL).[2]
- The resulting crude product is purified by column chromatography on silica gel using a 5% methanol/ethyl acetate eluent to yield the final product as white crystals.[2]

This protocol highlights the utility of the piperidine nitrogen in **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one** as a nucleophile for further functionalization, a key feature for its use as a building block in drug discovery.

Applications in Drug Discovery and Development

The structural motifs present in **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one** make it a valuable starting point for the synthesis of a wide range of biologically active molecules. The piperidine and pyrrolidinone cores are independently recognized as "privileged scaffolds" in medicinal chemistry, meaning they are capable of binding to multiple receptor types with high affinity.

The piperidin-4-one scaffold, a related structure, has been identified as a potential pharmacophore with diverse biological activities, including anticancer and anti-HIV properties. [3][4] Derivatives of piperidin-4-one have also been investigated for their antimicrobial activities. [5] The pyrrolidinone ring is another key feature in many pharmaceuticals, and its derivatives have been explored for a wide range of therapeutic applications.

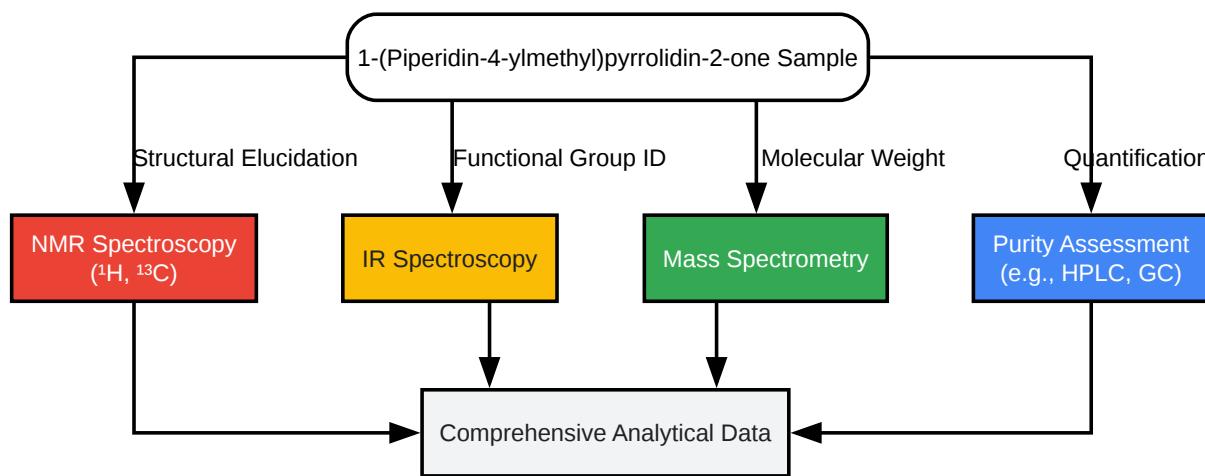
While direct biological activity data for **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one** is not extensively documented in publicly available literature, its primary value lies in its role as a versatile intermediate for the synthesis of more complex and potent drug candidates.[6] Its structure allows for modification at the piperidine nitrogen, offering a convenient handle for introducing diverse substituents to explore structure-activity relationships (SAR).

Analytical Methodologies

Robust analytical methods are essential for confirming the identity, purity, and stability of **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one** and its derivatives. A combination of spectroscopic and chromatographic techniques is typically employed.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for structural elucidation. The ^1H NMR spectrum would be expected to show characteristic signals for the protons on the piperidine and pyrrolidinone rings, as well as the methylene bridge connecting them. The ^{13}C NMR spectrum would provide information on the number and types of carbon atoms present in the molecule.[7]
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by a strong absorption band corresponding to the carbonyl (C=O) stretching vibration of the lactam in the pyrrolidinone ring, typically in the range of $1650\text{-}1700\text{ cm}^{-1}$.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound, confirming its molecular formula.



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A typical analytical workflow for the characterization of **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one**.

Chromatographic Techniques

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are standard methods for assessing the purity of **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one** and for monitoring the progress of reactions involving this compound. The choice between HPLC and GC would depend on the volatility and thermal stability of the compound and its derivatives.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **1-(Piperidin-4-ylmethyl)pyrrolidin-2-one**.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[\[2\]](#)
- Ventilation: Use in a well-ventilated area. An exhaust/ventilator should be available.[\[2\]](#)
- Handling: Avoid contact with skin and eyes. Do not eat, drink, or smoke when using this product. Keep away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)

- Storage: Keep the container tightly closed and store in a cool, dry place, away from direct sunlight.[2]

In case of accidental exposure, follow standard first-aid measures and seek medical advice if necessary.[2]

Conclusion

1-(Piperidin-4-ylmethyl)pyrrolidin-2-one is a valuable and versatile chemical building block with significant potential in the field of drug discovery and development. Its unique scaffold, combining the favorable properties of both piperidine and pyrrolidinone rings, provides a solid foundation for the synthesis of novel and diverse molecular entities. This guide has provided a comprehensive overview of its chemical identity, synthesis, applications, and analytical methodologies, with the aim of equipping researchers and scientists with the necessary knowledge to effectively utilize this compound in their quest for new therapeutic agents. As the demand for innovative drug candidates continues to grow, the strategic application of such well-designed molecular scaffolds will undoubtedly play a pivotal role in shaping the future of medicine.

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